

Application Notes and Protocols: Diaminopropionoyl Tripeptide-33 in Human Epidermal Keratinocyte Cultures

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Compound of Interest

Compound Name: *Diaminopropionoyl tripeptide-33*

Cat. No.: *B12375756*

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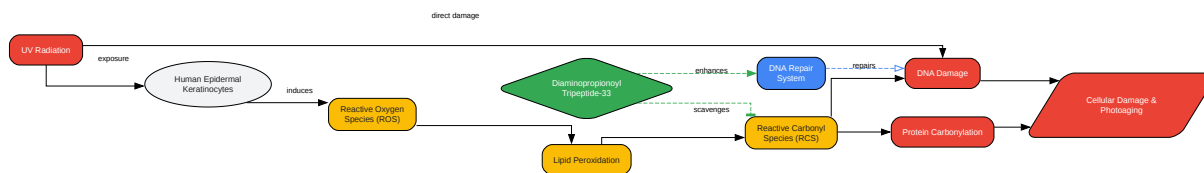
Introduction

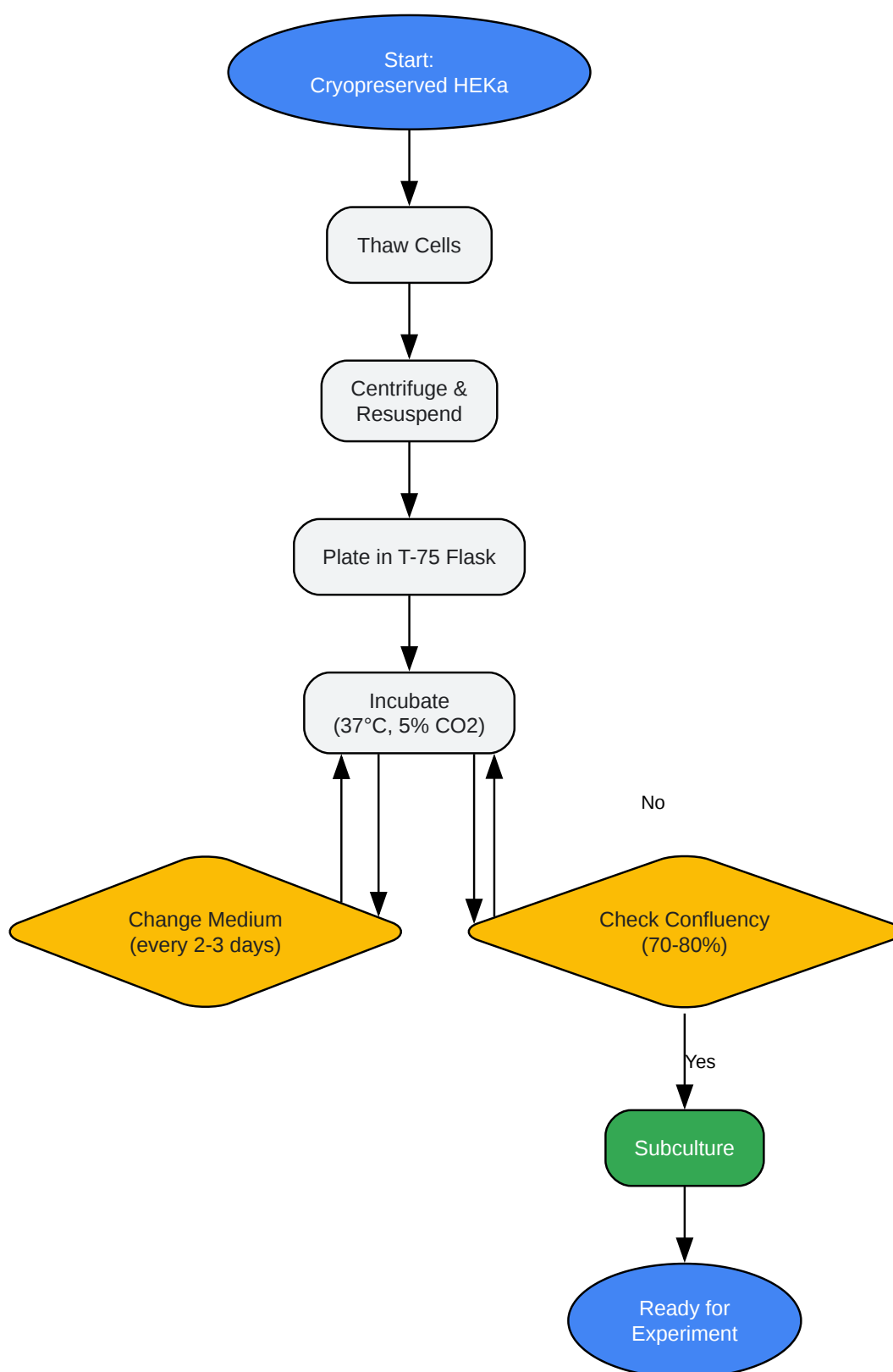
Diaminopropionoyl tripeptide-33 is a synthetic peptide with demonstrated efficacy in protecting human epidermal keratinocytes from damage induced by ultraviolet (UV) radiation. [1][2][3] Marketed under trade names such as Preventhelia®, this peptide is a key active ingredient in cosmetic and dermatological formulations aimed at preventing photoaging.[2] Its primary mechanism of action involves scavenging reactive carbonyl species (RCS), thereby inhibiting protein carbonylation and protecting cellular DNA from damage.[2][4] These application notes provide detailed protocols for assessing the efficacy of **Diaminopropionoyl tripeptide-33** in human epidermal keratinocyte cultures.

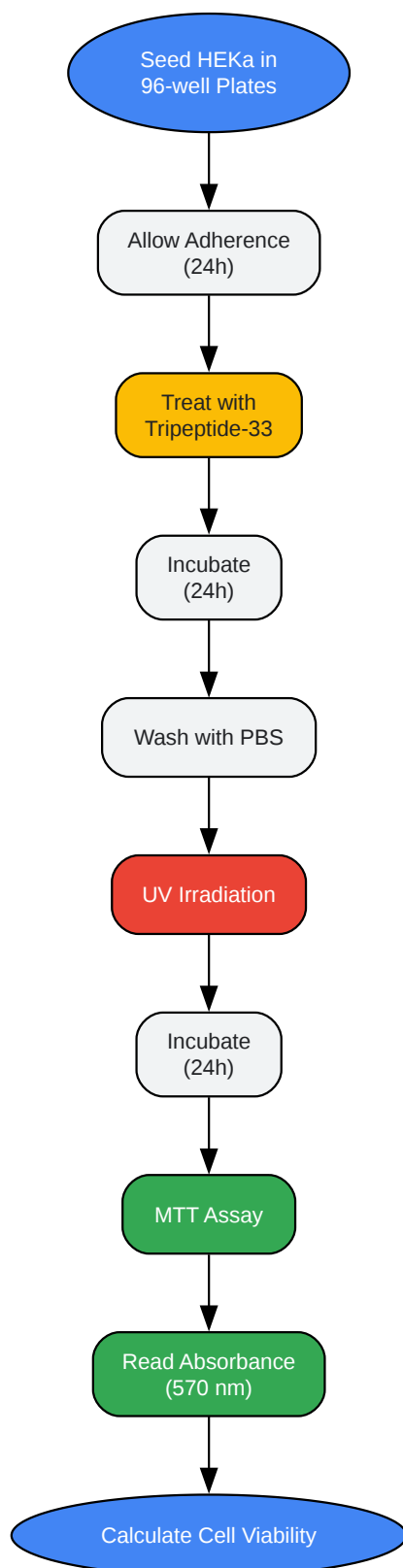
Mechanism of Action

Diaminopropionoyl tripeptide-33 functions as a potent antioxidant with a specific affinity for reactive carbonyl species, which are highly cytotoxic byproducts of lipid peroxidation.[2][4] By neutralizing these harmful species, the tripeptide prevents the carbonylation of proteins and damage to DNA.[2][4] This protective action helps to maintain cellular integrity and viability in the face of environmental stressors, particularly UV radiation.[1][3] Furthermore, it has been shown to support the skin's natural DNA repair mechanisms.[1][5]

The protective effects of **Diaminopropionoyl tripeptide-33** against UV-induced damage can be visualized in the following signaling pathway.







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References

- 1. Diaminopropionoyl Tripeptide-33 | Preventhelia® | Ingredient | Cosmetic Ingredients Guide [ci.guide]
- 2. personalcaremagazine.com [personalcaremagazine.com]
- 3. makingcosmetics.com [makingcosmetics.com]
- 4. makingcosmetics.com [makingcosmetics.com]
- 5. Diaminopropionoyl tripeptide-33 - Creative Biogene [microbialtec.com]
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